

Safe Disposal of Einecs 287-139-2 (C10-C13 Alkylbenzene Sulfonic Acid)

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Compound of Interest

Compound Name: *Einecs 287-139-2*

Cat. No.: *B15186718*

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This document provides a comprehensive guide to the proper disposal procedures for **Einecs 287-139-2**, a C10-C13 alkylbenzene sulfonic acid. Adherence to these protocols is crucial for ensuring laboratory safety and environmental protection. This substance is a corrosive and hazardous material, and all handling and disposal steps should be performed with the appropriate personal protective equipment (PPE) and in a well-ventilated area, preferably a fume hood.

Immediate Safety and Handling Precautions

Einecs 287-139-2 is a strong acid that can cause severe skin burns and eye damage. It is also harmful if swallowed and is toxic to aquatic life with long-lasting effects.

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves (e.g., nitrile or neoprene), safety goggles, and a lab coat when handling this substance. In the event of a spill or when working with large quantities, a face shield and respiratory protection may be necessary.
- **Spill Cleanup:** In case of a spill, contain the material using an inert absorbent such as sand or vermiculite. Do not use combustible materials like sawdust. The absorbed material should be collected into a clearly labeled, compatible container for disposal. Prevent the spill from entering drains or waterways.

Disposal Plan: Neutralization

The primary method for the safe disposal of **Einecs 287-139-2** is through neutralization with a suitable base. This process converts the corrosive acid into a more neutral salt, which can then be disposed of in accordance with local, state, and federal regulations. Sodium carbonate (soda ash) is a commonly recommended and effective neutralizing agent.

For accurate neutralization, it is essential to understand the stoichiometry of the reaction. The following table provides the necessary data for calculating the required amount of sodium carbonate.

Parameter	Value	Source
Average Molecular Weight of C10-C13 Alkylbenzene Sulfonic Acid	~318 g/mol	Estimated based on the sodium salt
Molecular Weight of Sodium Carbonate (Na_2CO_3)	105.99 g/mol	PubChem
Stoichiometric Ratio (Acid:Base)	2:1	Balanced Chemical Equation

Experimental Protocol: Laboratory-Scale Neutralization

This protocol details the step-by-step procedure for neutralizing a small quantity (e.g., 100 mL) of C10-C13 alkylbenzene sulfonic acid in a laboratory setting.

Materials:

- C10-C13 alkylbenzene sulfonic acid (**Einecs 287-139-2**)
- Sodium Carbonate (Na_2CO_3), powder
- Large beaker (at least 10 times the volume of the acid)
- Stir plate and stir bar

- pH meter or pH strips
- Deionized water
- Appropriate PPE (gloves, goggles, lab coat)

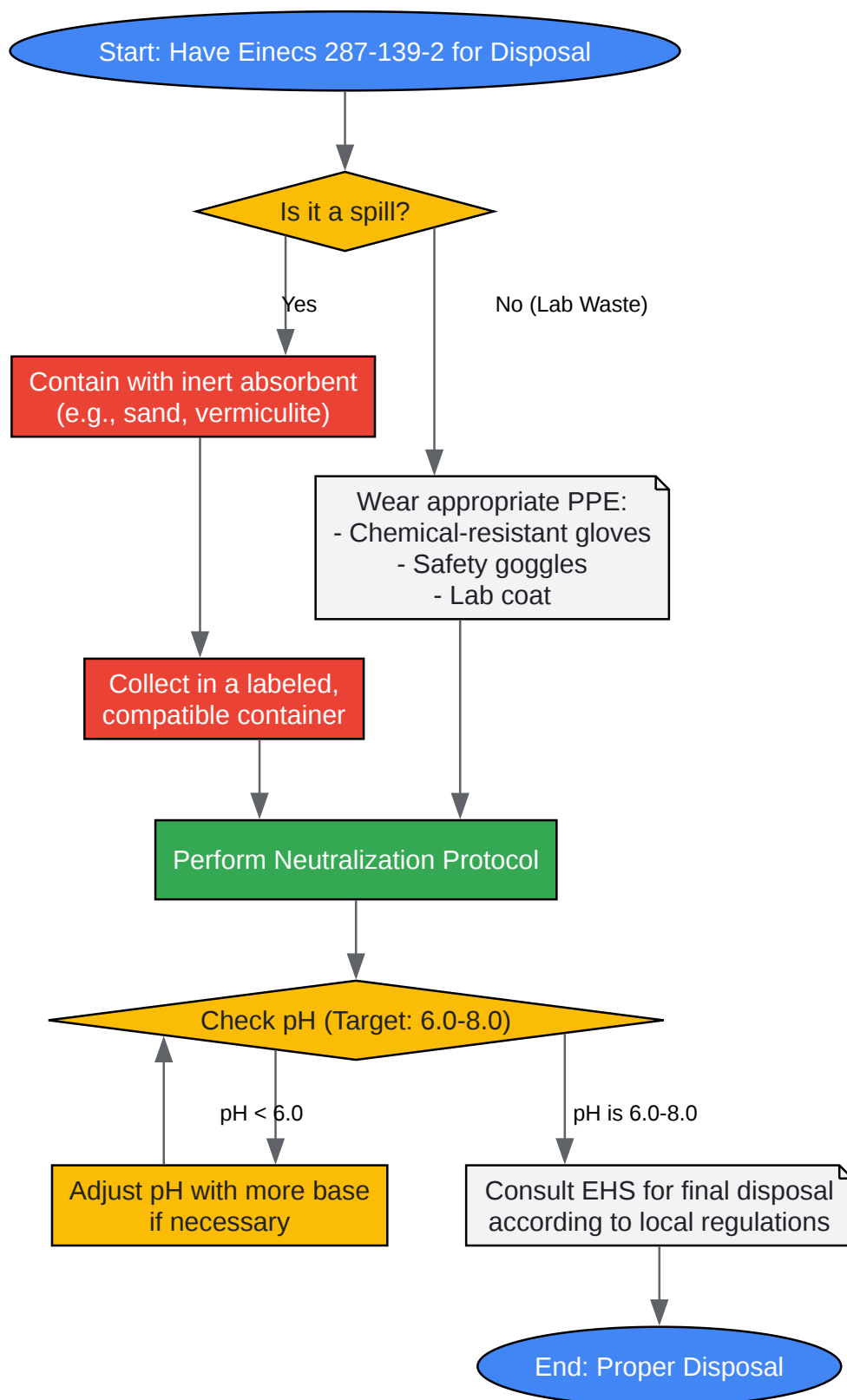
Procedure:

- Preparation: In a well-ventilated fume hood, place the large beaker on a stir plate. Add a volume of deionized water that is at least five times the volume of the acid to be neutralized. For example, for 100 mL of acid, add at least 500 mL of water. This will help to dissipate the heat generated during neutralization.
- Stoichiometric Calculation: Calculate the mass of sodium carbonate required for neutralization using the following formula, based on the balanced chemical equation: $2 \text{ R-C}_6\text{H}_4\text{SO}_3\text{H} + \text{Na}_2\text{CO}_3 \rightarrow 2 \text{ R-C}_6\text{H}_4\text{SO}_3\text{Na} + \text{H}_2\text{O} + \text{CO}_2$ ^[1]
 - Example Calculation: For 100 mL of a 96% solution of alkylbenzene sulfonic acid (density $\approx 1.04 \text{ g/mL}$):
 - Mass of acid = $100 \text{ mL} \times 1.04 \text{ g/mL} \times 0.96 = 99.84 \text{ g}$
 - Moles of acid = $99.84 \text{ g} / 318 \text{ g/mol} \approx 0.314 \text{ mol}$
 - Moles of Na_2CO_3 needed = $0.314 \text{ mol acid} \times (1 \text{ mol Na}_2\text{CO}_3 / 2 \text{ mol acid}) = 0.157 \text{ mol}$
 - Mass of Na_2CO_3 = $0.157 \text{ mol} \times 105.99 \text{ g/mol} \approx 16.64 \text{ g}$
- Neutralization:
 - Slowly and carefully add the calculated amount of sodium carbonate to the stirring water in the beaker.
 - Once the sodium carbonate is dissolved, begin the slow, dropwise addition of the alkylbenzene sulfonic acid to the sodium carbonate solution. Always add acid to base. The reaction is exothermic and will generate heat and carbon dioxide gas, which may cause foaming.^[1] A slow addition rate is crucial to control the reaction.

- **pH Monitoring:** Continuously monitor the pH of the solution using a calibrated pH meter or pH strips. The target pH for neutralization is between 6.0 and 8.0. If the pH is still acidic after the initial addition of sodium carbonate, add more in small increments until the target pH is reached.
- **Final Disposal:** Once the solution is neutralized, it can be disposed of down the drain with copious amounts of water, provided this is in accordance with your institution's and local wastewater regulations. Always consult your organization's environmental health and safety (EHS) office for final disposal guidance.

Logical Workflow for Disposal Decision

The following diagram illustrates the decision-making process for the proper disposal of **Einecs 287-139-2**.



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Caption: Decision workflow for the safe disposal of **EINECS 287-139-2**.

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References

- 1. answers.com [answers.com]
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